Strontium Nitrite: Applications and Experimental Protocols in Materials Science

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Compound of Interest

Compound Name:	*Strontium nitrite*
CAS No.:	*13470-06-9*
Cat. No.:	*B088405*

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Introduction

Strontium nitrite, with the chemical formula $Sr(NO_2)_2$, is an inorganic compound that is increasingly finding niche but significant applications in various fields of materials science. As a white or yellowish hygroscopic powder, its properties make it a valuable component in pyrotechnics, and emerging research has highlighted its potential as a functional material in nonlinear optics. This document provides detailed application notes and experimental protocols for the synthesis and characterization of **strontium nitrite** and its use in these key areas.

Physical and Chemical Properties of **Strontium Nitrite**

A clear understanding of the fundamental properties of **strontium nitrite** is crucial for its application in materials science. Key physical and chemical data are summarized in the table below.

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Property	Value	Reference
Chemical Formula	$Sr(NO_2)_2$	[1]
Molecular Weight	179.631 g/mol	[1]
Appearance	White to yellowish hygroscopic needles/powder	[1]
Density (Anhydrous)	2.23 g/cm³	[1]
Density (Monohydrate)	2.84 g/cm³	[1]
Melting Point	Decomposes. Anhydrous form melts at approximately 390 °C.	[2]
Thermal Decomposition (Anhydrous)	Decomposes above 650°C to SrO and nitrogen oxides.	[1]
Thermal Decomposition (Monohydrate)	Dehydration around 150°C; solid-solid phase transition at ~265°C; melts around 365°C; rapid decomposition above 650°C.	[3]
Solubility in Water (Anhydrous)	72.1 g/100 ml at 20°C	[1]
Solubility in Water (Monohydrate)	58.5 g/100 ml at 20°C	[1]
Solubility in Alcohol	Slightly soluble (0.04 g/100 ml at 20°C)	[1]

Application Notes

Pyrotechnics: Stabilizer in Energetic Compositions

Strontium nitrite plays a crucial role as a stabilizer in certain pyrotechnic formulations, particularly those containing magnesium and strontium nitrate. The presence of **strontium nitrite** prevents the premature aging and degradation of these mixtures, especially in the presence of moisture.

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Mechanism of Action: In magnesium-strontium nitrate compositions, moisture can initiate a degradation reaction, leading to the formation of magnesium hydroxide and **strontium nitrite**. While **strontium nitrite** is a product of this aging, its initial addition to the formulation has been shown to eliminate the induction period for the main degradation reaction, thereby enhancing the stability and reliability of the pyrotechnic device.[4][5] Studies using isothermal microcalorimetry have demonstrated that even small additions (as low as 1%) of **strontium nitrite** monohydrate can effectively eliminate this induction reaction.[3]

Nonlinear Optical and Pyroelectric Materials

Recent research has identified **strontium nitrite** monohydrate ($Sr(NO_2)_2 \cdot H_2O$) as a promising material for applications in nonlinear optics and pyroelectric sensing. Its non-centrosymmetric crystal structure gives rise to these functional properties.

Pyroelectric Properties: **Strontium nitrite** monohydrate exhibits a notable pyroelectric effect, with a measured pyroelectric coefficient (p_2) of 20 $\mu C\ m^{-2}\ K^{-1}$ at room temperature.[1][6] This property makes it a candidate for use in thermal sensing and infrared detection applications.

Nonlinear Optical Properties: The material also displays second-order nonlinear dielectric susceptibility, which is a key characteristic for second-harmonic generation (SHG) and other frequency conversion applications in laser technology. The overall SHG coefficient is approximately $0.06 \times 10^{-12}\ V^{-1}\ m$.[6]

Experimental Protocols

Synthesis of Strontium Nitrite Monohydrate

This protocol is based on the method described by Shurdumov & Ehl'mesova and Tuukkanen et al.[2][3]

Materials:

- Strontium hydroxide ($Sr(OH)_2$)
- Ammonium nitrite (NH_4NO_2) or Silver nitrite ($AgNO_2$) and Strontium chloride ($SrCl_2$)
- Deionized water

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- Ethanol
- Ammonia solution (0.88 g/cm³) (if using the silver nitrite method)

Equipment:

- Glass beakers
- Magnetic stirrer and stir bar
- Thermostat-controlled water bath
- Filtration apparatus (e.g., Büchner funnel and flask)
- Rotary evaporator
- Crystallization dish

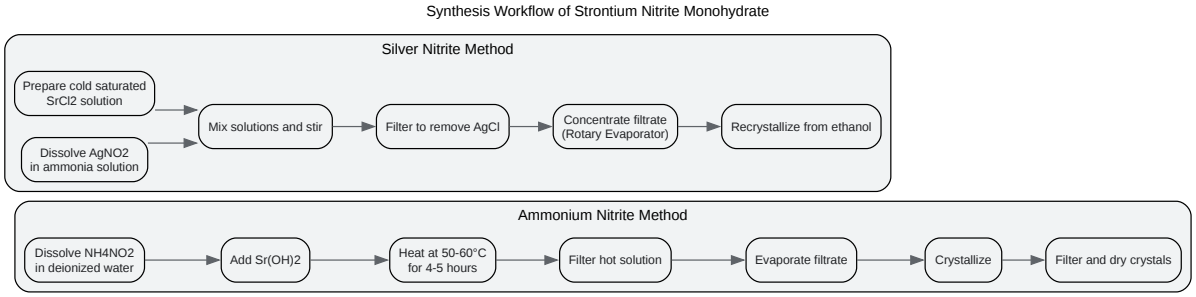
Procedure (Ammonium Nitrite Method):

- Prepare a solution of ammonium nitrite in deionized water. An excess of ammonium nitrite should be used.
- Add crystalline strontium hydroxide to the ammonium nitrite solution while stirring.
- Place the heterogeneous mixture in a thermostat-controlled water bath and maintain the temperature at 50-60°C for 4-5 hours to allow the reaction to proceed.[2]
- After the reaction period, filter the hot solution to remove any unreacted strontium hydroxide.
- Concentrate the filtrate by evaporation.
- Induce crystallization by salting-out or cooling.
- Collect the **strontium nitrite** crystals by filtration and wash with a small amount of cold deionized water.
- Dry the crystals to obtain **strontium nitrite** with a purity of approximately 99.8%. The expected yield is in the range of 75-80%.[2]

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Procedure (Silver Nitrite Method):

- Dissolve silver nitrite in a minimal amount of 0.88 g/cm³ ammonia solution.
- Prepare a cold (approximately 10°C) saturated solution of strontium chloride.
- Add the silver nitrite-ammonia solution dropwise to the stirring strontium chloride solution. A precipitate of silver chloride will form.
- Filter the solution to remove the silver chloride precipitate.
- Concentrate the filtrate using a rotary evaporator.
- Recrystallize the resulting white crystals of **strontium nitrite** monohydrate from a minimum amount of ethanol.[3]



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Synthesis workflows for **strontium nitrite** monohydrate.

Isothermal Microcalorimetry for Pyrotechnic Stability Analysis

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This protocol provides a general framework for assessing the stability of pyrotechnic compositions containing **strontium nitrite** using isothermal microcalorimetry.

Objective: To measure the heat flow from a pyrotechnic composition under controlled temperature and humidity to evaluate its aging characteristics and the stabilizing effect of **strontium nitrite**.

Materials:

- Pyrotechnic composition (e.g., 50% magnesium - 50% strontium nitrate)
- **Strontium nitrite** monohydrate
- Sieves for mixing

Equipment:

- Isothermal microcalorimeter (e.g., TA Instruments TAM series)
- Sample ampoules (stainless steel or glass)
- Microbalance
- Controlled humidity environment

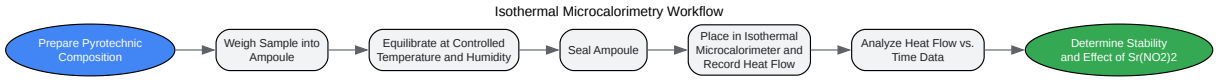
Procedure:

- Sample Preparation:
  - Prepare binary compositions of magnesium and strontium nitrate, and ternary compositions including varying percentages of **strontium nitrite** monohydrate (e.g., 0.1%, 1%, 5%) by sieve mixing.[3]
  - Accurately weigh a small amount of the prepared composition (typically 50-100 mg) into a sample ampoule.
- Experimental Setup:

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- Place the open ampoule in a controlled humidity environment (e.g., a desiccator with a saturated salt solution to achieve a specific relative humidity, such as 65-69%) at the desired experimental temperature (e.g., 50°C) for a set period to allow for equilibration.
- Seal the ampoule.

- Microcalorimetry Measurement:
  - Place the sealed ampoule into the isothermal microcalorimeter, which has been pre-equilibrated to the target temperature (e.g., 50°C).
  - Record the heat flow (in microwatts) as a function of time. The experiment may run for several days to weeks to observe the full aging process.
- Data Analysis:
  - Plot the heat flow versus time.
  - Analyze the resulting curve for the presence and duration of an induction period before the main exothermic degradation reaction.
  - Integrate the heat flow over time to determine the cumulative heat of reaction.
  - Compare the results for compositions with and without **strontium nitrite** to quantify its stabilizing effect.



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Workflow for pyrotechnic stability analysis.

Single Crystal Growth for Nonlinear Optical Characterization

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This protocol outlines the slow evaporation solution technique for growing single crystals of **strontium nitrite** monohydrate suitable for optical and pyroelectric measurements.

Objective: To grow high-quality single crystals of $Sr(NO_2)_2 \cdot H_2O$.

Materials:

- Recrystallized **strontium nitrite** monohydrate
- Deionized water

Equipment:

- Crystallization dish or beaker
- Temperature-controlled environment (e.g., incubator or water bath)
- Seed crystals (optional)

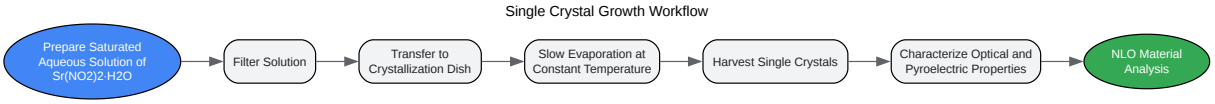
Procedure:

- Solution Preparation:
  - Prepare a saturated aqueous solution of **strontium nitrite** monohydrate at a slightly elevated temperature (e.g., 30-35°C) to ensure complete dissolution.
  - Filter the solution to remove any particulate impurities.
- Crystal Growth:
  - Transfer the saturated solution to a clean crystallization dish.
  - Place the dish in a temperature-controlled environment with a stable temperature (e.g., room temperature, ~25°C).
  - Cover the dish with a perforated film (e.g., Parafilm with small holes) to allow for slow evaporation of the solvent.
  - If available, suspend a small seed crystal in the solution to promote controlled growth.

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- Allow the solution to evaporate slowly over a period of several days to weeks. Columnar prism-shaped crystals should form.[6]

- Crystal Harvesting and Characterization:
  - Once crystals of a suitable size (e.g., several millimeters) have grown, carefully remove them from the solution.
  - Dry the crystals with a lint-free cloth.
  - The crystals can then be oriented and cut for pyroelectric and nonlinear optical measurements.



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Workflow for growing single crystals for NLO studies.

Conclusion

Strontium nitrite, while not as widely used as its nitrate counterpart, possesses unique properties that make it a valuable material in specific applications. Its role as a stabilizer in pyrotechnics is well-established, and its newly discovered pyroelectric and nonlinear optical properties open up possibilities for its use in advanced electronic and photonic devices. The protocols provided herein offer a starting point for researchers to synthesize and explore the potential of **strontium nitrite** in their respective fields. Further research into other potential applications, such as a corrosion inhibitor or as a precursor for other advanced materials, may reveal even broader utility for this interesting compound.

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